

Application Note: Direct Analysis of Triphenyltin Compounds by LC-MS/MS

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Compound of Interest

Compound Name: *Bis(triphenyltin) oxide*

CAS No.: 1262-21-1

Cat. No.: B075657

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Introduction: The Imperative for Sensitive Triphenyltin Monitoring

Triphenyltin (TPT) compounds, a class of organotin molecules, have been utilized historically as potent biocides, primarily in anti-fouling paints for marine vessels and as agricultural fungicides.[1] However, their persistence in the environment and high toxicity pose significant risks to both aquatic ecosystems and human health.[2][3] TPT has been identified as an endocrine disruptor, and its presence in water, soil, and food matrices is a matter of regulatory concern.[1] Consequently, robust and sensitive analytical methods are essential for monitoring TPT residues to ensure environmental protection and food safety.

Traditionally, the analysis of organotin compounds often involved gas chromatography (GC), which necessitates a time-consuming derivatization step to increase the volatility of these polar compounds.[1] Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has emerged as a superior alternative, offering high selectivity and sensitivity, which simplifies sample preparation and reduces analysis time by enabling the direct analysis of these non-volatile compounds.[1][4] This application note details a comprehensive, field-proven LC-

MS/MS method for the direct, quantitative analysis of triphenyltin in various environmental and food matrices.

Methodology: A Validated Approach to Triphenyltin Quantification

This section outlines the complete workflow for the analysis of triphenyltin, from sample collection and preparation to LC-MS/MS analysis. The described protocols are synthesized from validated methods to ensure reliability and reproducibility.

I. Sample Preparation: Matrix-Specific Extraction and Clean-up

The choice of sample preparation is critical and is dictated by the complexity of the sample matrix. The goal is to efficiently extract triphenyltin while minimizing interferences that can cause ion suppression in the mass spectrometer.^[5]

A. Protocol for Water Samples (e.g., Seawater, Surface Water)

This protocol utilizes Solid-Phase Extraction (SPE) with a C18 sorbent, which is effective for the pre-concentration of TPT from aqueous matrices.^{[2][6][7]}

Rationale: The C18 stationary phase retains the nonpolar triphenyltin from the polar water matrix. Adjusting the pH to 9.0 ensures that TPT is in a neutral form, enhancing its retention on the C18 sorbent.^{[2][7]} The acidic methanol elution disrupts the hydrophobic interaction, releasing TPT from the sorbent.

Step-by-Step Protocol:

- Sample pH Adjustment: Adjust the pH of a 100 mL water sample to 9.0.^{[2][7]}
- SPE Cartridge Conditioning: Condition a 500 mg Strata C18-E SPE cartridge by passing 5 mL of methanol followed by 5 mL of Milli-Q water.^[6]
- Sample Loading: Load the pH-adjusted water sample onto the conditioned cartridge at a flow rate of 5-10 mL/min.^[6]

- Washing: Wash the cartridge with 5 mL of Milli-Q water to remove residual salts.
- Drying: Dry the cartridge under vacuum for a minimum of 30 minutes to remove excess water.[\[6\]](#)
- Elution: Elute the trapped triphenyltin with 1 mL of methanol containing 0.1% acetic acid.[\[2\]](#)
[\[6\]](#)[\[7\]](#) The eluate is now ready for LC-MS/MS analysis.

B. Protocol for Soil and Sediment Samples

For solid matrices like soil and sediment, a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed. This approach combines salting-out extraction with dispersive solid-phase extraction (dSPE) for cleanup.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Rationale: Acetonitrile is used as the extraction solvent due to its ability to effectively extract a wide range of analytes. The addition of salts induces phase separation between the aqueous and organic layers, partitioning TPT into the acetonitrile layer. The dSPE step with C18 removes nonpolar interferences.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Step-by-Step Protocol:

- Sample Extraction: Weigh 10 g of the soil sample into a 50 mL centrifuge tube. Add 10 mL of acidified acetonitrile.[\[2\]](#)[\[7\]](#)
- Salting Out: Add QuEChERS salts (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate) and shake vigorously for 1 minute.[\[9\]](#)
- Centrifugation: Centrifuge the sample at ≥ 3000 g for 5 minutes.
- Dispersive SPE Cleanup: Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing dSPE sorbent (e.g., C18).[\[2\]](#)[\[7\]](#)
- Final Centrifugation: Vortex for 30 seconds and centrifuge at high speed for 2 minutes.[\[9\]](#)
- Filtration: Filter the supernatant through a $0.22\ \mu\text{m}$ filter before LC-MS/MS analysis.[\[9\]](#)

C. Protocol for Food Matrices (e.g., Fruits, Vegetables)

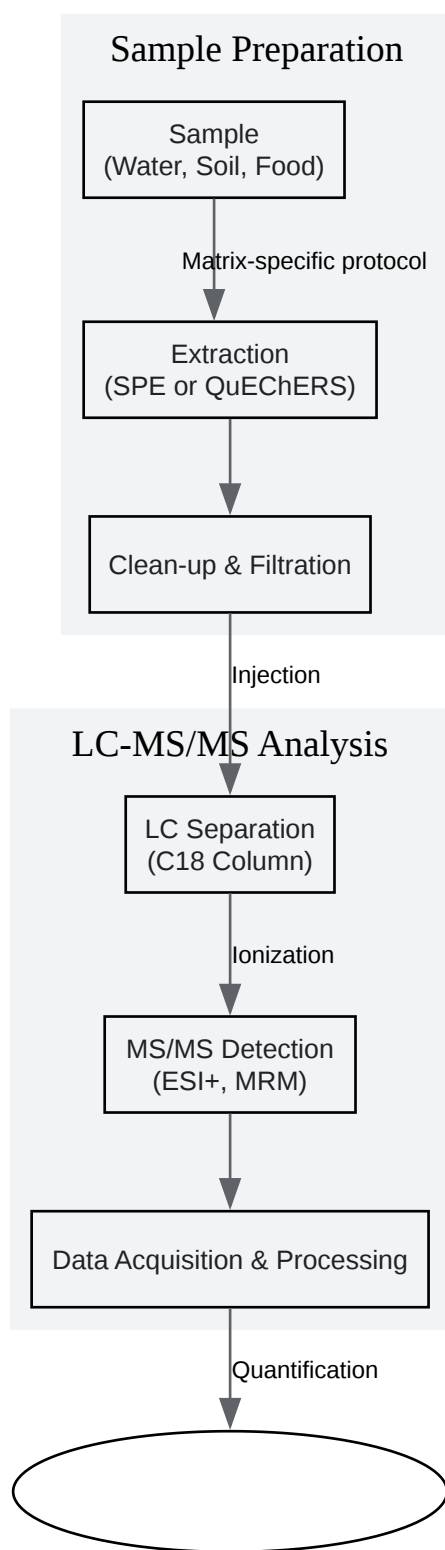
A similar QuEChERS-based approach is effective for food samples.[\[1\]](#)[\[9\]](#)

Rationale: This method efficiently extracts TPT from complex food matrices. The use of Primary Secondary Amine (PSA) in the dSPE step helps in the removal of sugars and organic acids, while C18 is used for matrices with high-fat content.[\[9\]](#)

Step-by-Step Protocol:

- Sample Homogenization: Homogenize a representative portion of the sample.
- Extraction: Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. Add 10 mL of acetonitrile (with 1% acetic acid, optional).[\[9\]](#)
- Salting Out: Add the appropriate QuEChERS salt packet and shake vigorously for 1 minute.[\[9\]](#)
- Centrifugation: Centrifuge at ≥ 3000 g for 5 minutes.
- Dispersive SPE Cleanup: Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing 150 mg MgSO_4 and 50 mg PSA (and 50 mg C18 for high-fat matrices).[\[9\]](#)
- Final Preparation: Vortex, centrifuge, and filter the supernatant through a 0.22 μm filter prior to analysis.[\[9\]](#)

Experimental Workflow Diagram



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Caption: General workflow for the analysis of triphenyltin by LC-MS/MS.

II. LC-MS/MS Instrumental Analysis

The direct analysis of triphenyltin is performed using a High-Performance Liquid Chromatograph coupled to a Tandem Mass Spectrometer.

A. Liquid Chromatography (LC) Conditions

Rationale: A C18 reversed-phase column is ideal for retaining the nonpolar triphenyltin. The mobile phase gradient, typically consisting of water and methanol or acetonitrile with a formic acid or acetic acid modifier, ensures good peak shape and separation from matrix components. The acid modifier aids in the protonation of TPT in the electrospray source.[\[1\]](#)[\[10\]](#)

Parameter	Recommended Setting
Column	C18, e.g., Phenomenex Kinetex 2.6u C18 50x3mm [1]
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Methanol with 0.1% Formic Acid
Flow Rate	0.4 - 0.8 mL/min [1] [10]
Injection Volume	10 - 50 μ L [1]
Column Temp.	40°C [1]
Gradient	Optimized for analyte retention and separation

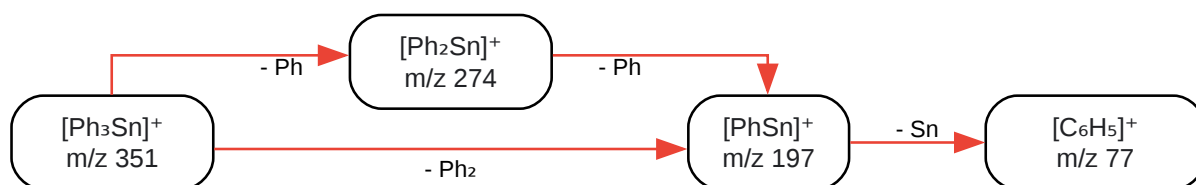
B. Mass Spectrometry (MS) Conditions

Rationale: Electrospray ionization (ESI) in positive ion mode is effective for ionizing triphenyltin, which readily forms the $[\text{Ph}_3\text{Sn}]^+$ cation.[\[11\]](#) Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity, monitoring specific precursor-to-product ion transitions.[\[1\]](#)[\[12\]](#) Monitoring at least two transitions provides a high degree of confidence in analyte identification.[\[12\]](#)

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Acquisition Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	351.0
Product Ion 1 (m/z)	197.0 (Quantifier)
Product Ion 2 (m/z)	120.0 (Qualifier)
Collision Energy	Optimized for specific instrument

Triphenyltin Fragmentation Pathway

In the collision cell of the mass spectrometer, the triphenyltin cation ($[\text{Ph}_3\text{Sn}]^+$) undergoes fragmentation primarily through the sequential loss of phenyl groups.



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Caption: Proposed fragmentation pathway of the triphenyltin cation in MS/MS.

Method Validation and Performance

The described method has been validated across various matrices, demonstrating excellent performance characteristics in line with regulatory requirements.

Parameter	Water Matrix[2][7]	Soil Matrix[2][7]	Food Matrix[1]
Linearity (r^2)	> 0.99	> 0.99	> 0.99
Limit of Quantification (LOQ)	0.1 µg/L	10 µg/kg	2-50 µg/kg
Accuracy (% Recovery)	86 - 107%	72 - 87%	85 - 115%
Precision (% RSD)	3 - 8%	3 - 8%	< 15%

Troubleshooting and Expert Insights

- **Ion Suppression:** Complex matrices can suppress the ionization of triphenyltin. To mitigate this, ensure thorough sample clean-up. If suppression persists, matrix-matched calibration standards or the use of a stable isotope-labeled internal standard is recommended.[5]
- **Glassware Adsorption:** Organotin compounds can adsorb to glass surfaces. It is crucial to use acid-washed glassware throughout the sample preparation process to prevent analyte loss.
- **Peak Tailing:** Poor peak shape can result from interactions with active sites in the LC system. The use of a mobile phase additive like formic or acetic acid helps to improve peak symmetry.

Conclusion

The LC-MS/MS method detailed in this application note provides a robust, sensitive, and direct approach for the analysis of triphenyltin compounds in a variety of challenging matrices. By eliminating the need for derivatization, this method offers a significant improvement in efficiency over traditional GC-based techniques. The combination of optimized sample preparation protocols and highly selective MRM detection ensures accurate and reliable quantification of triphenyltin at levels relevant to environmental and food safety regulations.

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